

# Lirimilast Profile and Confirmed IC<sub>50</sub>

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## Compound Focus: Lirimilast

CAS No.: 329306-27-6

Cat. No.: S533279

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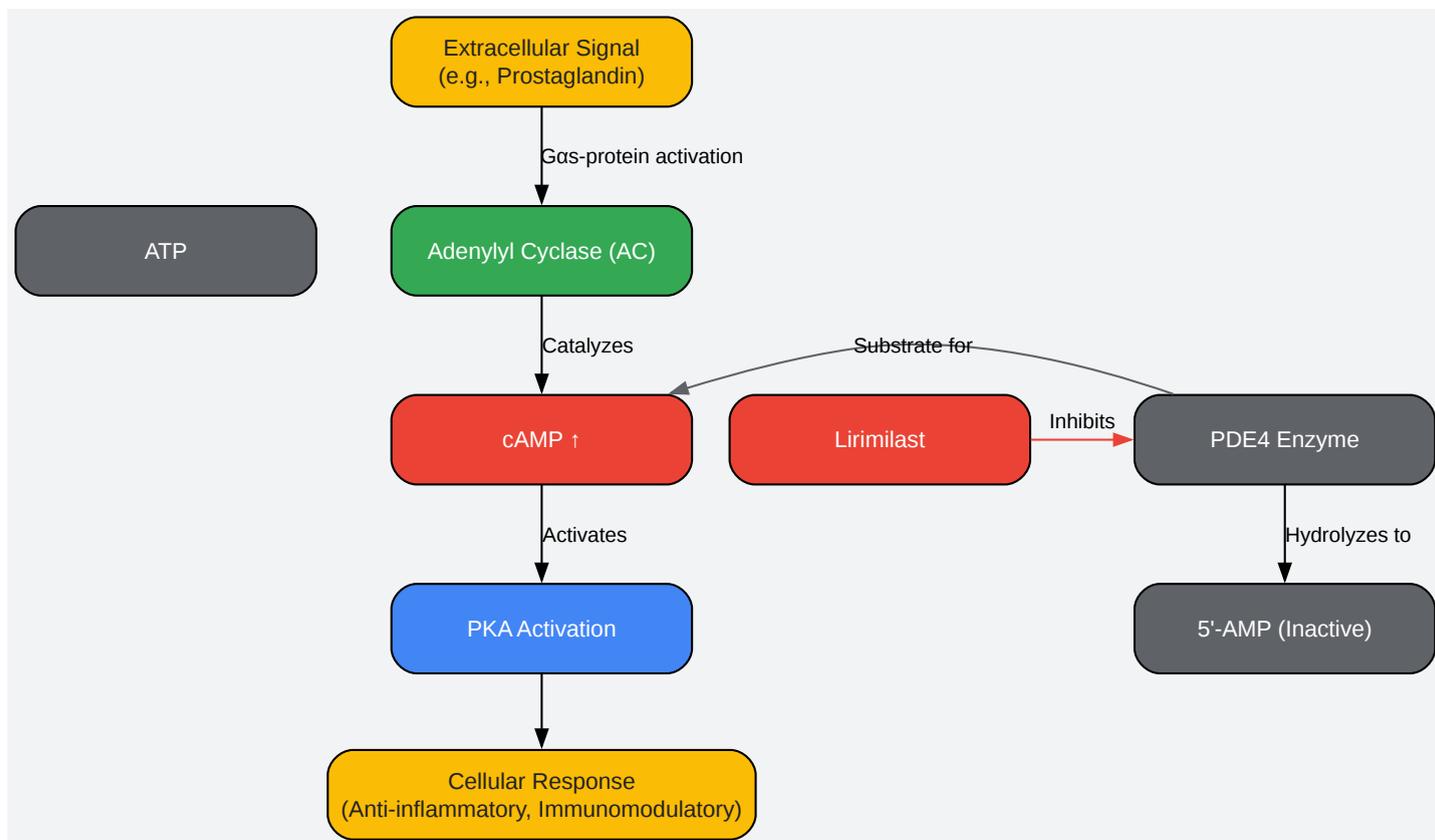
**Lirimilast** is a potent, selective, and orally active phosphodiesterase-4 (PDE4) inhibitor developed for its anti-inflammatory properties, particularly for conditions like asthma and chronic obstructive pulmonary disease (COPD) [1] [2].

The table below summarizes its core quantitative data:

Attribute	Detail
IC <sub>50</sub> Value	49 nM (42 nM is also reported) [1] [2]
Target	Phosphodiesterase-4 (PDE4) [1] [2]
Synonyms	BAY 19-8004 [1] [2]
Key Property	Potent anti-inflammatory activity [1] [2]

## The PDE4 Inhibition Pathway

The therapeutic effect of **Lirimilast** arises from its inhibition of PDE4. The following diagram illustrates this key signaling pathway.



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This pathway highlights that by inhibiting PDE4, **Lirimilast** increases intracellular cAMP levels, leading to downstream effects that suppress inflammation [3].

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## References

1. Lirimilast - PDE4 Inhibitor for Inflammation Research [apexbt.com]

2. Lirimilast | PDE [targetmol.com]

3. Phosphodiesterase Inhibitors as a Therapeutic Approach to ... [pmc.ncbi.nlm.nih.gov]

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